

The Biological Activity of Icariside F2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Icariside F2*

Cat. No.: *B2931639*

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Introduction: **Icariside F2**, a flavonoid glycoside derived from plants of the Epimedium genus, has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides an in-depth overview of the biological effects of **Icariside F2**, with a focus on its quantitative data, experimental methodologies, and underlying signaling pathways. This document is intended for researchers, scientists, and drug development professionals investigating the therapeutic potential of this compound.

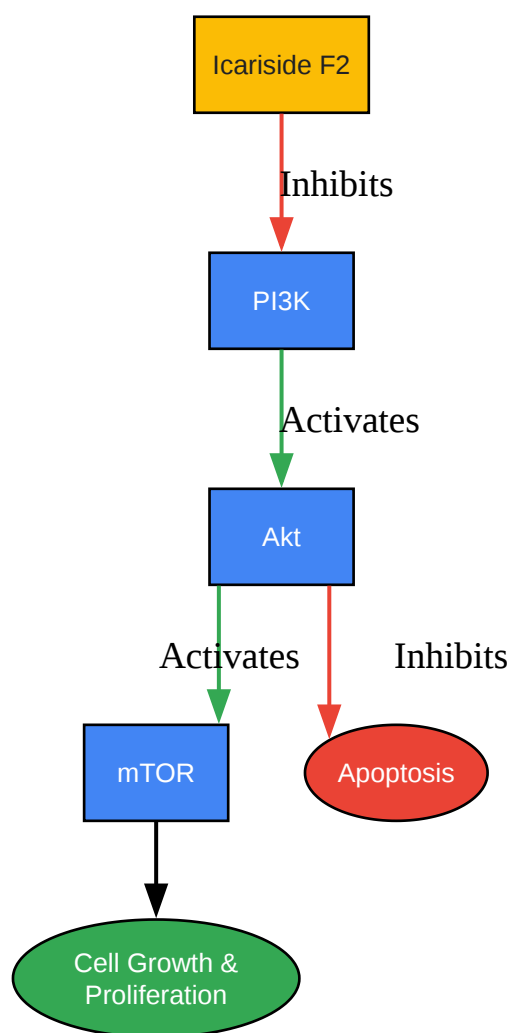
Quantitative Data on Biological Activities

The biological effects of **Icariside F2** have been quantified across a range of in vitro and in vivo studies. The following table summarizes the key quantitative data, providing a comparative overview of its potency in various biological assays.

Biological Activity	Assay/Model	Cell Line/Organism	Parameter	Value	Reference
Anti-inflammatory	NF-κB Inhibition	IC50	16.25 μM	[1]	
Cytokine Production (LPS-induced)	Rat primary astrocytes	Inhibition	Concentration-dependent decrease in TNF-α and IL-1β at 5, 10, and 20 μM		
Anticancer	Cell Viability (MTT Assay)	LLC, H1299, A549, A549/DDP	Inhibition	Dose- and time-dependent	
Apoptosis	HeLa, HepG2	Induction	Concentration-dependent		
Neuroprotection	Cell Proliferation	PC12 cells	Promotion	Concentration-dependent, with significant effects at 100 μM	
Oxidative Injury (OGD/R)	PC12 cells	Protection	Significant at 12.5, 25, and 50 μM		
Anti-diabetic	In vivo model	db/db mice	Dosage	10, 20, 40 mg/kg for 7 weeks	
In vivo model	Streptozotocin-induced diabetic rats	Dosage	10, 30 mg/kg for 3 days (pre-treatment)		

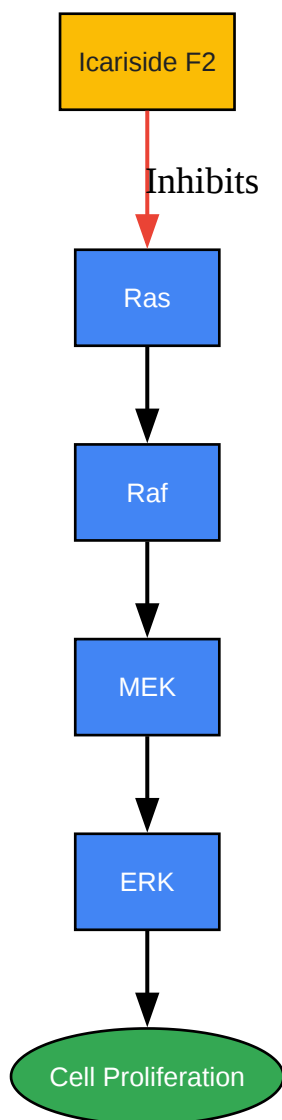
Key Signaling Pathways Modulated by Icariside F2

Icariside F2 exerts its biological effects by modulating several critical intracellular signaling pathways. The following diagrams, generated using the DOT language, illustrate the known mechanisms of action.



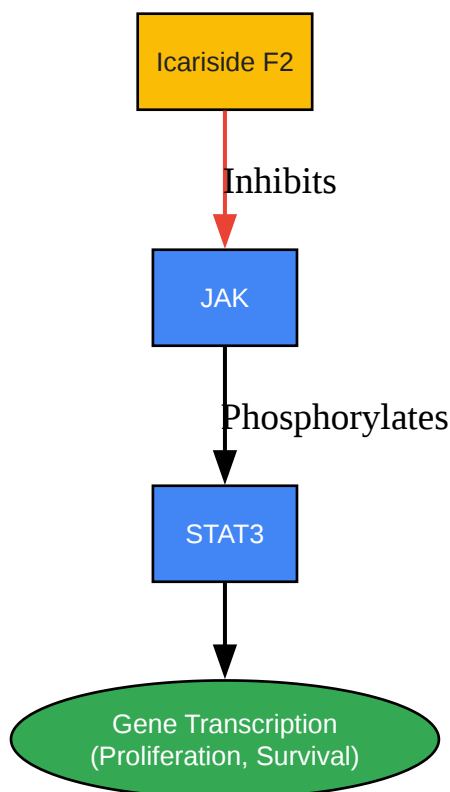
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Icariside F2 inhibits the PI3K/Akt/mTOR signaling pathway.



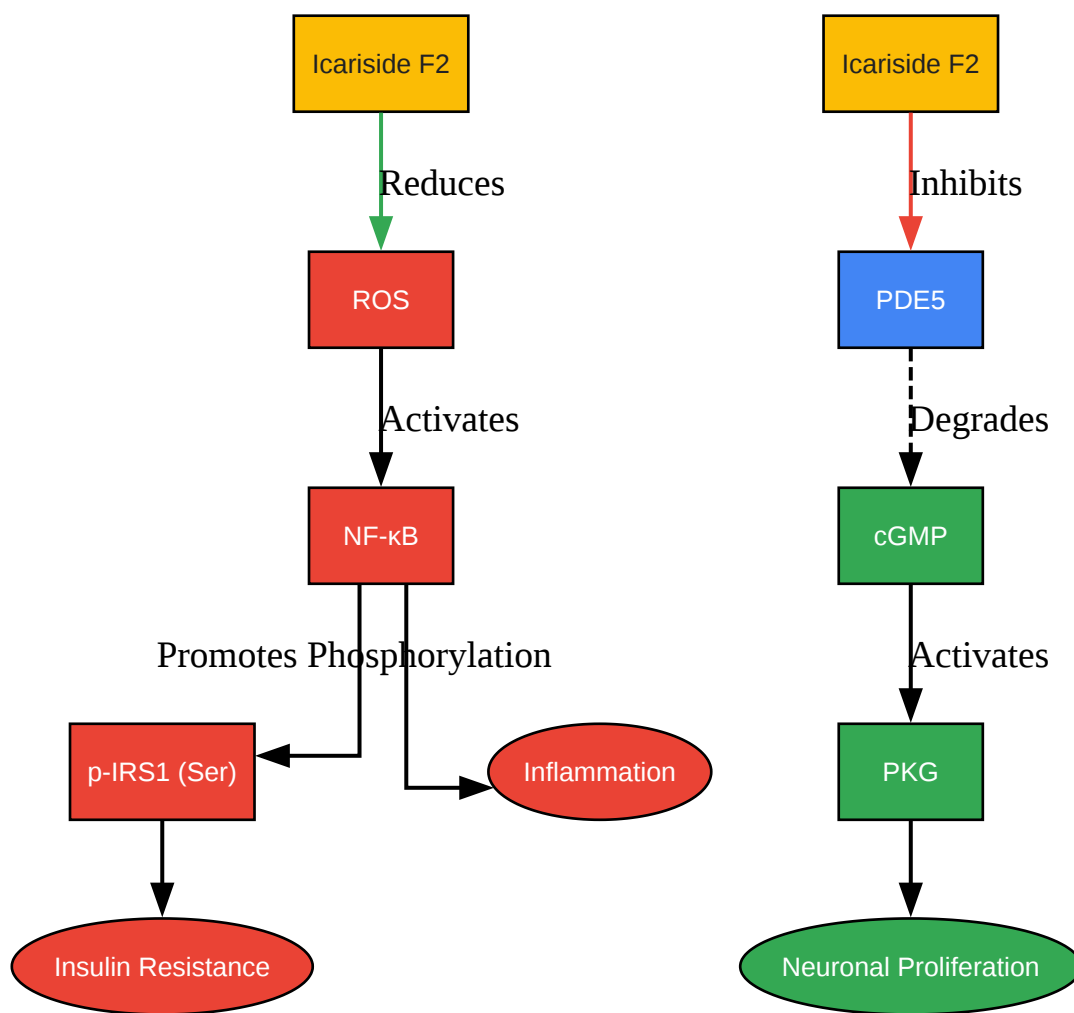
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Icariside F2 modulates the MAPK/ERK signaling cascade.



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Inhibition of the JAK/STAT3 signaling pathway by **Icariside F2**.



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References

- 1. Streptozotocin-Induced Diabetic Models in Mice and Rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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